

A Technical Guide to the Spectroscopic Characterization of Methyl 5-methyl-2-hexenoate

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Compound of Interest

Compound Name: Methyl 5-methyl-2-hexenoate

CAS No.: 75513-56-3

Cat. No.: B6593744

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This guide provides an in-depth analysis of the spectroscopic data for **Methyl 5-methyl-2-hexenoate**, a valuable fragrance and flavor compound. Designed for researchers, scientists, and professionals in the field of drug development and chemical analysis, this document offers a comprehensive examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. By delving into the principles behind the data acquisition and interpretation, this guide serves as a practical resource for the structural elucidation and quality control of this important ester.

Introduction

Methyl 5-methyl-2-hexenoate ($C_8H_{14}O_2$) is an unsaturated ester known for its fruity and green aromatic profile. Accurate and thorough characterization of its molecular structure is paramount for its application in various industries, ensuring purity, and understanding its chemical behavior. Spectroscopic techniques are indispensable tools for this purpose, each providing a unique piece of the structural puzzle. This guide will walk through the theoretical and practical aspects of analyzing the 1H NMR, ^{13}C NMR, IR, and MS spectra of **Methyl 5-methyl-2-hexenoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of a molecule. For a liquid sample like **Methyl 5-methyl-2-hexenoate**, high-resolution solution-state NMR is the method of choice.

Experimental Protocol: Acquiring High-Resolution NMR Spectra

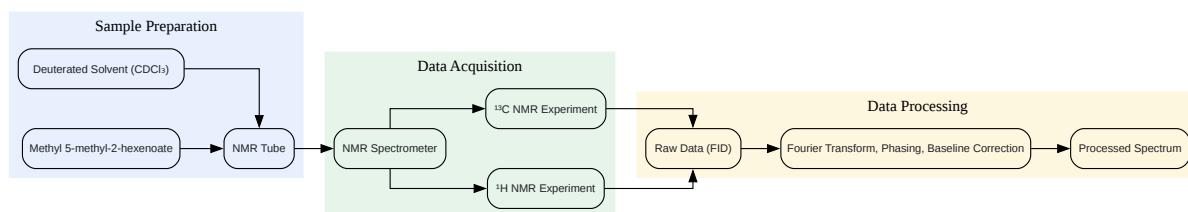
Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra of neat **Methyl 5-methyl-2-hexenoate**.

Methodology:

- **Sample Preparation:** A small amount of the liquid sample (approximately 0.1-0.5 mL) is dissolved in a deuterated solvent, typically deuterated chloroform (CDCl_3), which is NMR-silent and a good solvent for the ester. A standard 5 mm NMR tube is filled to a height of approximately 4-5 cm.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used to acquire the spectra.
- **^1H NMR Acquisition:**
 - The spectrometer is tuned to the ^1H frequency.
 - A standard single-pulse experiment is performed.
 - Key parameters include a 90° pulse width, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:**
 - The spectrometer is tuned to the ^{13}C frequency.
 - A proton-decoupled pulse sequence (e.g., zgpg30) is used to simplify the spectrum and enhance sensitivity.

- A larger number of scans is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.

Diagram: Experimental Workflow for NMR Analysis



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Caption: Workflow for obtaining NMR spectra of a liquid sample.

Predicted ^1H NMR Spectral Data

Disclaimer: Experimental ^1H NMR data for **Methyl 5-methyl-2-hexenoate** is not readily available in public spectral databases. The following data is a prediction based on established chemical shift principles and data from analogous compounds.

Table 1: Predicted ^1H NMR Data for **Methyl 5-methyl-2-hexenoate**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~6.9	dt	1H	H-3
~5.8	d	1H	H-2
~3.7	s	3H	-OCH ₃
~2.2	t	2H	H-4
~1.8	m	1H	H-5
~0.9	d	6H	-CH(CH ₃) ₂

Interpretation:

- The downfield signals at approximately 6.9 and 5.8 ppm are characteristic of the vinyl protons (H-3 and H-2) of an α,β -unsaturated ester. The large coupling constant between them would confirm the trans configuration of the double bond.
- The singlet at around 3.7 ppm is indicative of the methyl ester protons.
- The signals in the aliphatic region correspond to the remaining protons of the hexenoate chain. The splitting patterns (multiplicities) arise from the coupling between adjacent non-equivalent protons and are key to assigning the signals to specific protons in the molecule.

Predicted ¹³C NMR Spectral Data

Disclaimer: Experimental ¹³C NMR data for **Methyl 5-methyl-2-hexenoate** is not readily available in public spectral databases. The following data is a prediction based on established chemical shift principles and data from analogous compounds.

Table 2: Predicted ¹³C NMR Data for **Methyl 5-methyl-2-hexenoate**

Chemical Shift (δ , ppm)	Assignment
~166	C=O (ester)
~145	C-3
~123	C-2
~51	-OCH ₃
~42	C-4
~28	C-5
~22	-CH(CH ₃) ₂

Interpretation:

- The signal at approximately 166 ppm is characteristic of the carbonyl carbon of an ester.
- The signals at around 145 and 123 ppm correspond to the sp² hybridized carbons of the double bond.
- The remaining signals in the upfield region are assigned to the sp³ hybridized carbons of the molecule.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: Acquiring an IR Spectrum

Objective: To obtain a Fourier-transform infrared (FT-IR) spectrum of neat **Methyl 5-methyl-2-hexenoate**.

Methodology:

- Sample Preparation: For a liquid sample, the "neat" technique is most common. A drop of the liquid is placed between two salt plates (typically NaCl or KBr), which are transparent to

infrared radiation. The plates are then gently pressed together to form a thin film.

- Instrumentation: An FT-IR spectrometer is used for analysis.
- Data Acquisition:
 - A background spectrum of the empty salt plates is first recorded.
 - The sample is then placed in the spectrometer, and the sample spectrum is acquired.
 - The instrument's software automatically subtracts the background spectrum from the sample spectrum to produce the final IR spectrum.

Predicted IR Spectral Data

Disclaimer: Experimental IR data for **Methyl 5-methyl-2-hexenoate** is not readily available in public spectral databases. The following data is a prediction based on characteristic group frequencies and data from analogous compounds.

Table 3: Predicted IR Absorption Bands for **Methyl 5-methyl-2-hexenoate**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2960-2850	Strong	C-H stretching (alkane)
~1725	Strong	C=O stretching (α,β -unsaturated ester)
~1650	Medium	C=C stretching (alkene)
~1250-1160	Strong	C-O stretching (ester)
~980	Medium	=C-H bending (trans alkene)

Interpretation:

- The strong absorption band at approximately 1725 cm⁻¹ is a key indicator of the carbonyl group of the α,β -unsaturated ester. The conjugation with the double bond shifts this peak to a slightly lower wavenumber compared to a saturated ester.

- The C=C stretching vibration at around 1650 cm^{-1} confirms the presence of the alkene functionality.
- The strong C-O stretching bands are characteristic of the ester group.
- The presence of a band around 980 cm^{-1} would provide strong evidence for the trans stereochemistry of the double bond.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Experimental Protocol: Acquiring a Mass Spectrum

Objective: To obtain an electron ionization (EI) mass spectrum of **Methyl 5-methyl-2-hexenoate**.

Methodology:

- **Sample Introduction:** The liquid sample is introduced into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification before analysis.
- **Ionization:** In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing the ejection of an electron and the formation of a radical cation, known as the molecular ion ($M^{+\bullet}$).
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and their abundance is recorded, generating a mass spectrum.

Mass Spectral Data and Fragmentation Analysis

Table 4: Key Fragments in the Mass Spectrum of **Methyl 5-methyl-2-hexenoate**

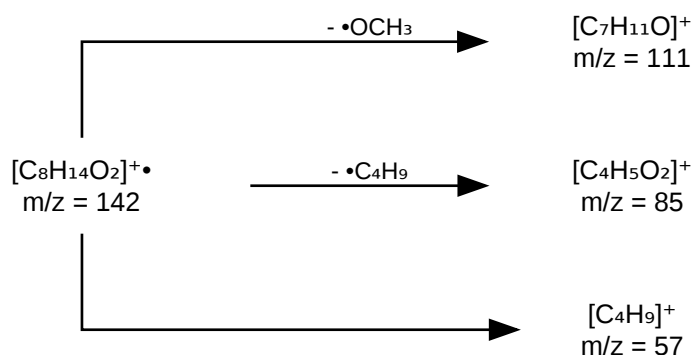
m/z	Proposed Fragment
142	$[M]^+\bullet$ (Molecular Ion)
111	$[M - OCH_3]^+$
85	$[M - C_4H_9]^+$
57	$[C_4H_9]^+$
41	$[C_3H_5]^+$

Interpretation:

The mass spectrum of **Methyl 5-methyl-2-hexenoate** shows a molecular ion peak at m/z 142, which corresponds to its molecular weight.^[1] The fragmentation pattern provides valuable structural information:

- Loss of a methoxy radical ($-\bullet OCH_3$): The peak at m/z 111 results from the cleavage of the ester's methoxy group.
- McLafferty Rearrangement: A common fragmentation pathway for carbonyl compounds, though less prominent in this specific case, could lead to the loss of a neutral alkene molecule.
- Alpha-cleavage: Cleavage of the C-C bond adjacent to the carbonyl group can lead to the formation of an acylium ion.
- Cleavage of the alkyl chain: The peak at m/z 57 is likely due to the stable tertiary butyl cation ($[C_4H_9]^+$) formed from the fragmentation of the isobutyl group. The peak at m/z 85 could correspond to the remaining fragment after the loss of the isobutyl group.

Diagram: Proposed Mass Spectrometry Fragmentation of **Methyl 5-methyl-2-hexenoate**



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Caption: Key fragmentation pathways for **Methyl 5-methyl-2-hexenoate**.

Conclusion

The combined application of NMR, IR, and MS provides a comprehensive and unambiguous structural characterization of **Methyl 5-methyl-2-hexenoate**. While experimental NMR and IR data are not readily available in public databases, the predicted spectra, based on sound chemical principles and data from analogous compounds, offer a reliable framework for its identification. The mass spectrum provides definitive confirmation of the molecular weight and key structural features through its fragmentation pattern. This guide serves as a valuable resource for scientists and researchers, enabling them to confidently identify and characterize this important molecule.

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